

Comprehensive Technical Guide: 4,5-Dimethoxyisobenzofuran-1(3H)-one (CAS 4741-58-6)

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Compound of Interest

Compound Name:	4,5-Dimethoxyisobenzofuran-1(3H)-one
CAS No.:	4741-58-6
Cat. No.:	B1611054

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Executive Summary & Chemical Identity

4,5-Dimethoxyisobenzofuran-1(3H)-one, commonly referred to as 4,5-dimethoxyphthalide, is a highly versatile oxygenated phthalide scaffold[1]. In medicinal chemistry and advanced organic synthesis, the phthalide core is recognized as a "privileged scaffold" due to its prevalence in bioactive natural products and its utility as a rigid building block. Specifically, the 4,5-dimethoxy substitution pattern provides unique electronic and steric properties that make it an ideal precursor for the synthesis of complex isoindoline derivatives[2], novel alkaloid analogs, and as a highly specific analytical reference standard in biochemical degradation studies[3].

Physicochemical Profiling

To facilitate assay development and synthetic planning, the core physicochemical parameters of 4,5-dimethoxyphthalide are summarized below.

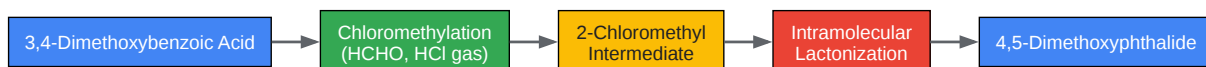
Property	Value
Chemical Name	4,5-Dimethoxyisobenzofuran-1(3H)-one
Common Synonym	4,5-Dimethoxyphthalide
CAS Registry Number	4741-58-6[1]
Molecular Formula	C ₁₀ H ₁₀ O ₄ [4]
Molecular Weight	194.18 g/mol [3]
Monoisotopic Mass	194.0579 Da
Topological Polar Surface Area (TPSA)	~44.7 Å ²
Key Structural Motif	Oxygenated Phthalide (Isobenzofuranone)

Mechanistic Synthesis & Retrosynthetic Analysis

The most field-proven, scalable route to 4,5-dimethoxyphthalide involves the direct chloromethylation of 3,4-dimethoxybenzoic acid, followed by spontaneous intramolecular lactonization[2].

Causality Behind the Chemistry: The reaction utilizes formaldehyde (formalin) saturated with anhydrous hydrogen chloride (HCl) gas. The high concentration of HCl serves a dual mechanistic purpose:

- It protonates formaldehyde to generate the highly electrophilic chloromethyl cation ($+CH_2Cl$), which is necessary to overcome the deactivating nature of the carboxyl group on the aromatic ring.
- It drives the equilibrium of the reaction forward. The strongly activating methoxy groups at positions 3 and 4 direct the electrophilic aromatic substitution to position 2. Although position 2 is sterically hindered, the substitution is thermodynamically driven by the subsequent rapid intramolecular cyclization between the newly formed chloromethyl group and the adjacent carboxyl group, yielding the highly stable five-membered lactone ring.



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Figure 1: Synthesis workflow of 4,5-dimethoxyphthalide via chloromethylation.

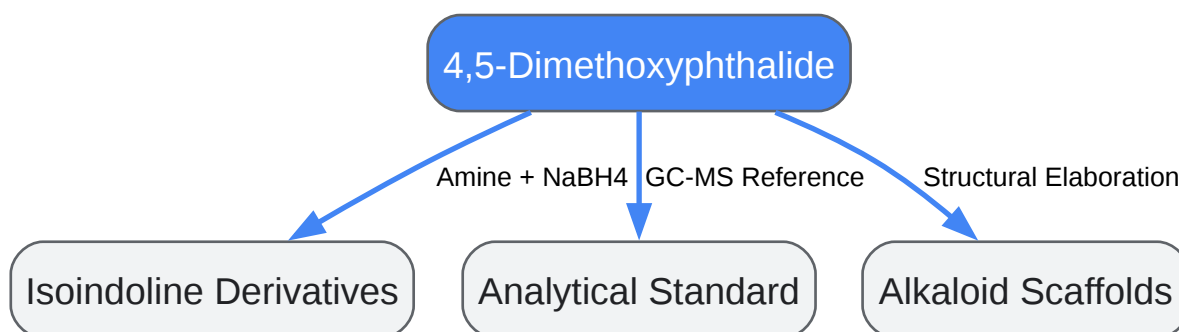
Protocol 1: Synthesis of 4,5-Dimethoxyphthalide

This protocol is a self-validating system adapted from established patent literature for high-yield recovery[2].

- **Preparation of Reagent:** Saturate 36 mL of aqueous formaldehyde (formalin) with anhydrous hydrogen chloride gas. Caution: This process is highly exothermic; perform in a well-ventilated fume hood using an ice bath to control the initial dissolution.
- **Substrate Addition:** Add 5.0 g (27 mmol) of 3,4-dimethoxybenzoic acid to the acidic formalin solution.
- **Reaction Execution:** Stir the mixture while continuously bubbling HCl gas at 65°C for 2 hours.
 - **Expert Insight:** Continuous bubbling ensures the reaction matrix remains saturated with HCl, preventing the reverse reaction and driving the chloromethylation to completion.
- **Concentration:** Concentrate the reaction solution under reduced pressure to remove excess formaldehyde and volatile HCl.
- **Neutralization & Precipitation (Self-Validation):** Add 16 mL of distilled water to the residue. Carefully neutralize the mixture using dilute aqueous ammonia (2:3 ratio of concentrated aqueous ammonia to water).
 - **Validation Check:** The neutralization step will induce the immediate precipitation of the crude 4,5-dimethoxyphthalide as the pH approaches neutrality, visually confirming successful lactonization.
- **Isolation:** Filter the precipitate, wash with cold distilled water, and recrystallize from ethanol to yield the pure lactone.

Downstream Applications in Drug Development

4,5-Dimethoxyphthalide is not merely an endpoint; it is a critical node in the synthesis of advanced therapeutics and serves as a vital analytical standard.



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Figure 2: Downstream applications of the 4,5-dimethoxyphthalide scaffold.

Protocol 2: Conversion to Isoindoline Scaffold

Isoindolines are crucial for creating various CNS-active compounds and kinase inhibitors.

- **Amidation:** Heat 4,5-dimethoxyphthalide in glacial acetic acid or dimethylformamide (DMF) with a primary amine ($R-NH_2$). The amine attacks the lactone carbonyl, opening the ring, which is followed by dehydration to form the corresponding phthalimidine (lactam)[2].
- **Reduction:** Dissolve the resulting lactam in a mixed solvent system of methanol and tetrahydrofuran (THF).
- **Hydride Addition (Self-Validation):** Slowly add sodium borohydride ($NaBH_4$). Monitor the reaction via FT-IR; the disappearance of the strong lactam carbonyl stretch ($\sim 1680\text{ cm}^{-1}$) validates the complete reduction to the substituted isoindoline[2].

Furthermore, in complex biochemical assays, such as the biodegradation of persistent organic pollutants by Cytochrome P450cam (CYP101A1) mutants, 4,5-dimethoxyphthalide acts as a critical synthetic reference standard ($M^+ 194$) for GC-MS validation[3].

Analytical Characterization & Regiochemical Validation

To ensure scientific integrity, rigorous analytical characterization is required to confirm the regioselectivity of the chloromethylation step.

- Mass Spectrometry (EI-MS): The molecular ion peak is observed at m/z 194. A characteristic fragmentation pattern involves the loss of CO_2 (M-44) from the lactone ring, yielding a prominent m/z 150 fragment[3].
- ^1H NMR (CDCl_3) & Regiochemical Pitfalls:
 - Lactone CH_2 (C3): Appears as a sharp singlet around δ 5.23 ppm[5].
 - Methoxy Protons: Two distinct singlets around δ 3.95 and δ 3.99 ppm[5].
 - Aromatic Protons (C6 and C7) - Expert Insight: In true 4,5-dimethoxyphthalide, the aromatic protons at positions 6 and 7 are ortho to one another, which should theoretically manifest as an AB system (two doublets, $J \approx 8$ Hz). However, researchers must exercise extreme caution: if empirical ^1H NMR data presents two distinct aromatic singlets (e.g., δ 7.30 and 6.92 ppm)[5], this strongly indicates para-oriented protons. Such a spectrum actually belongs to the 5,6-dimethoxyphthalide (meconine) isomer, arising from chloromethylation at position 6 rather than position 2. Recognizing this regiochemical divergence is a critical self-validating step in phthalide synthesis.

References

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